

An In-depth Technical Guide to Trimethylselenium Iodide (C₃H₉ISE)

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Compound of Interest

Compound Name: Trimethylselenonium

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylselenium iodide, with the chemical formula C₃H₉ISE, is an organoselenium compound of interest in various chemical and potentially biological studies. This document provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and relevant spectral data. This guide is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and drug development.

Physicochemical Properties

The known physical and chemical properties of trimethylselenium iodide are summarized below. As an ionic salt, it is a solid at room temperature and is not characterized by a boiling point, but rather a decomposition temperature.

Table 1: Physical and Chemical Data for Trimethylselenium Iodide (C₃H₉ISE)

Property	Value	Source
IUPAC Name	trimethylselenium iodide	[1]
CAS Number	7362-34-7	[1]
Molecular Formula	C ₃ H ₉ Se	[1]
Molecular Weight	250.98 g/mol	[1]
Appearance	White solid	[2]
Melting Point	Decomposes before melting	[2]
Boiling Point	Not applicable	
Decomposition Point	157.7 °C	[2]
Solubility	Soluble in water	[2]
Entropy of Decomposition	100.7 kJ mol ⁻¹	[2]

Spectral Data

The structural confirmation of trimethylselenium iodide has been achieved through various spectroscopic methods.[2]

Table 2: Spectroscopic Data for Trimethylselenium Iodide (C₃H₉Se)

Technique	Data	Source
^1H NMR	Data not available in searched literature.	
^{13}C NMR	Data not available in searched literature.	
FTIR (cm^{-1})	2988, 3005 (strong, C-H stretching)	[2]
ESI-MS (m/z)	125.0, 123.0, 122.0 (isotopomers of the trimethylselenonium cation, $(\text{CH}_3)_3\text{Se}^+$)	[2]

Experimental Protocols

Synthesis of Trimethylselenium Iodide

Two primary methods for the synthesis of trimethylselenium iodide have been reported.

Method 1: From Dimethyl Selenide and Methyl Iodide[2]

This method involves the direct reaction of dimethyl selenide with an excess of methyl iodide.

- Materials: Dimethyl selenide ($(\text{CH}_3)_2\text{Se}$), Methyl iodide (CH_3I), n-hexane.
- Procedure:
 - In a suitable reaction vessel, dissolve dimethyl selenide in n-hexane.
 - Add an excess of methyl iodide to the solution.
 - Stir the reaction mixture. The product, trimethylselenium iodide, will precipitate as a solid.
 - Allow the solid to settle, then carefully remove the supernatant liquid.
 - The resulting solid is then washed with n-hexane to remove any unreacted starting materials.

- The final product is dried to yield pure trimethylselenium iodide.
- Critical Handling Note: The reactants and the solvent have low boiling points and should be handled with appropriate care in a well-ventilated fume hood.

Method 2: From Selenocystine (for radiolabeling, adaptable for non-labeled synthesis)[3][4]

This multi-step synthesis is particularly useful for isotopic labeling but can be adapted for the synthesis of the unlabeled compound.

- Materials: Selenocystine, Sodium borohydride, Methyl iodide, Formic acid.
- Procedure:
 - Reduction of Selenocystine: Reduce selenocystine with sodium borohydride to form selenocysteine.
 - Formation of Se-methyl-selenocysteine: React the resulting selenocysteine with methyl iodide.
 - Formation of the Selenonium Intermediate: Treat the Se-methyl-selenocysteine with methyl iodide in a formic acid solution to produce Se-dimethyl-selenocysteine selenonium iodide.
 - Spontaneous Elimination and Final Product Formation: Over a period of several days, the selenonium intermediate undergoes spontaneous elimination to form alanine and dimethyl selenide. The in-situ generated dimethyl selenide then reacts with the excess methyl iodide present in the reaction mixture to yield the final product, trimethylselenium iodide.

Characterization Protocols

High-Performance Liquid Chromatography (HPLC)[2]

- Column: Pursuit XRs C18 (250 × 4.6 mm, 3 μm particle size)
- Mobile Phase: 0.01% TFA / 0.01% HFBA / 5% methanol (pH 2.8)
- Flow Rate: 1.0 mL min⁻¹

- Injection Volume: 50 μL
- Detection: UV at 226 nm for the iodide ion.

Electrospray Ionization-Mass Spectrometry (ESI-MS)[2]

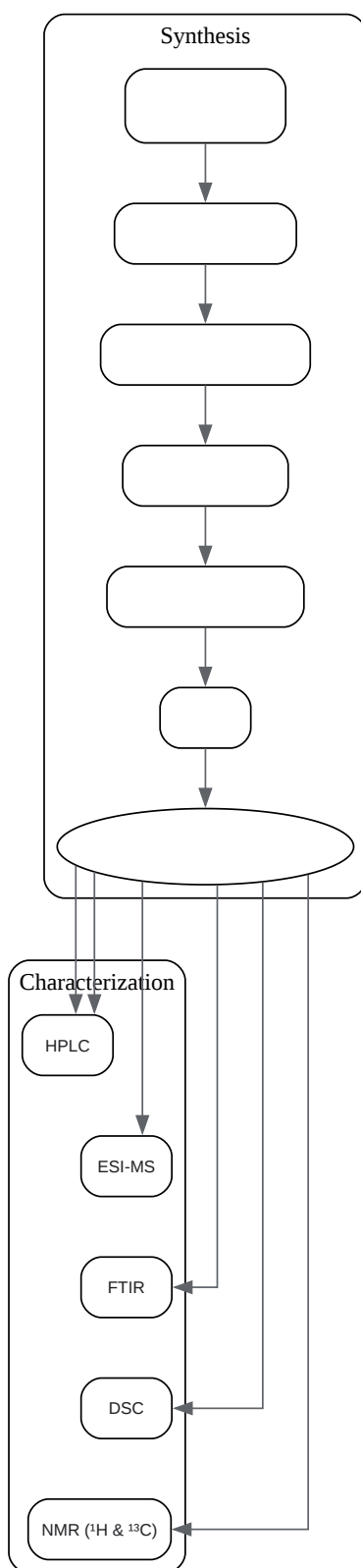
- Detection Mode: Positive
- Fragmentation Voltage: 70 V
- Expected Ions: A cluster of ions corresponding to the **trimethylselenonium** cation ($(\text{CH}_3)_3\text{Se}^+$) will be observed due to the natural isotopic abundance of selenium.

Differential Scanning Calorimetry (DSC)[2]

- DSC can be used to determine the decomposition point and the enthalpy of decomposition of the compound.

Mandatory Visualizations

Diagram 1: Synthesis and Characterization Workflow of Trimethylselenium Iodide



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Caption: Workflow for the synthesis and characterization of trimethylselenium iodide.

Biological Activity and Drug Development

Based on the currently available scientific literature, there is no specific information detailing the biological activity of trimethylselenium iodide in the context of defined signaling pathways or its direct application as a therapeutic agent in drug development. While selenium and iodine-containing compounds are of significant interest in biological and pharmaceutical research, the specific role and mechanism of action for C_3H_9ISe have not been elucidated.[5][6]

Conclusion

This technical guide provides a summary of the known physical and chemical properties of trimethylselenium iodide, along with protocols for its synthesis and characterization. While comprehensive spectral data is still emerging, the information presented here offers a solid foundation for researchers working with this compound. Further investigation into its biological activities is warranted to explore its potential applications in drug development and other scientific fields.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Trimethylselenium Iodide (C₃H₉ISe)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202040#physical-and-chemical-data-for-c3h9ise]

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